

# Biological Activities of 3-Methylcinnamic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methylcinnamic acid

Cat. No.: B1225285

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## Introduction

**3-Methylcinnamic acid**, a derivative of the widely studied cinnamic acid, is an organic compound with potential biological activities that are of growing interest to the scientific community. While research on this specific isomer is not as extensive as on other cinnamic acid derivatives, this technical guide aims to provide a comprehensive overview of its known and potential biological functions. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes key signaling pathways that may be modulated by **3-Methylcinnamic acid**, drawing from research on closely related compounds where specific data is unavailable.

## Antimicrobial Activity

Cinnamic acid and its derivatives are known to possess antimicrobial properties against a broad spectrum of microorganisms. However, specific quantitative data for **3-Methylcinnamic acid** is limited. The antimicrobial efficacy is typically determined by the Minimum Inhibitory Concentration (MIC), the lowest concentration of a compound that inhibits the visible growth of a microorganism.

Data Presentation: Antimicrobial Activity

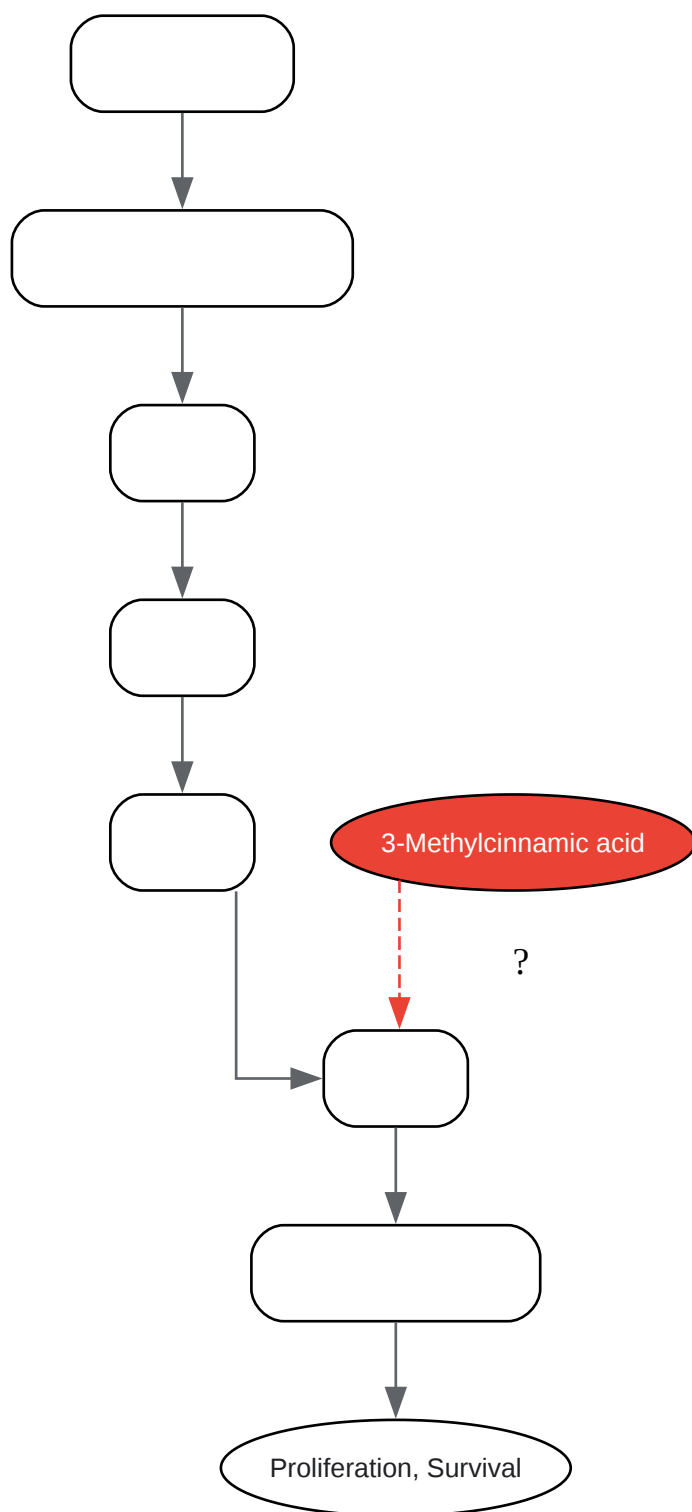
Due to the lack of specific MIC values for **3-Methylcinnamic acid** in the available literature, the following table presents data for the parent compound, cinnamic acid, to provide a contextual reference.

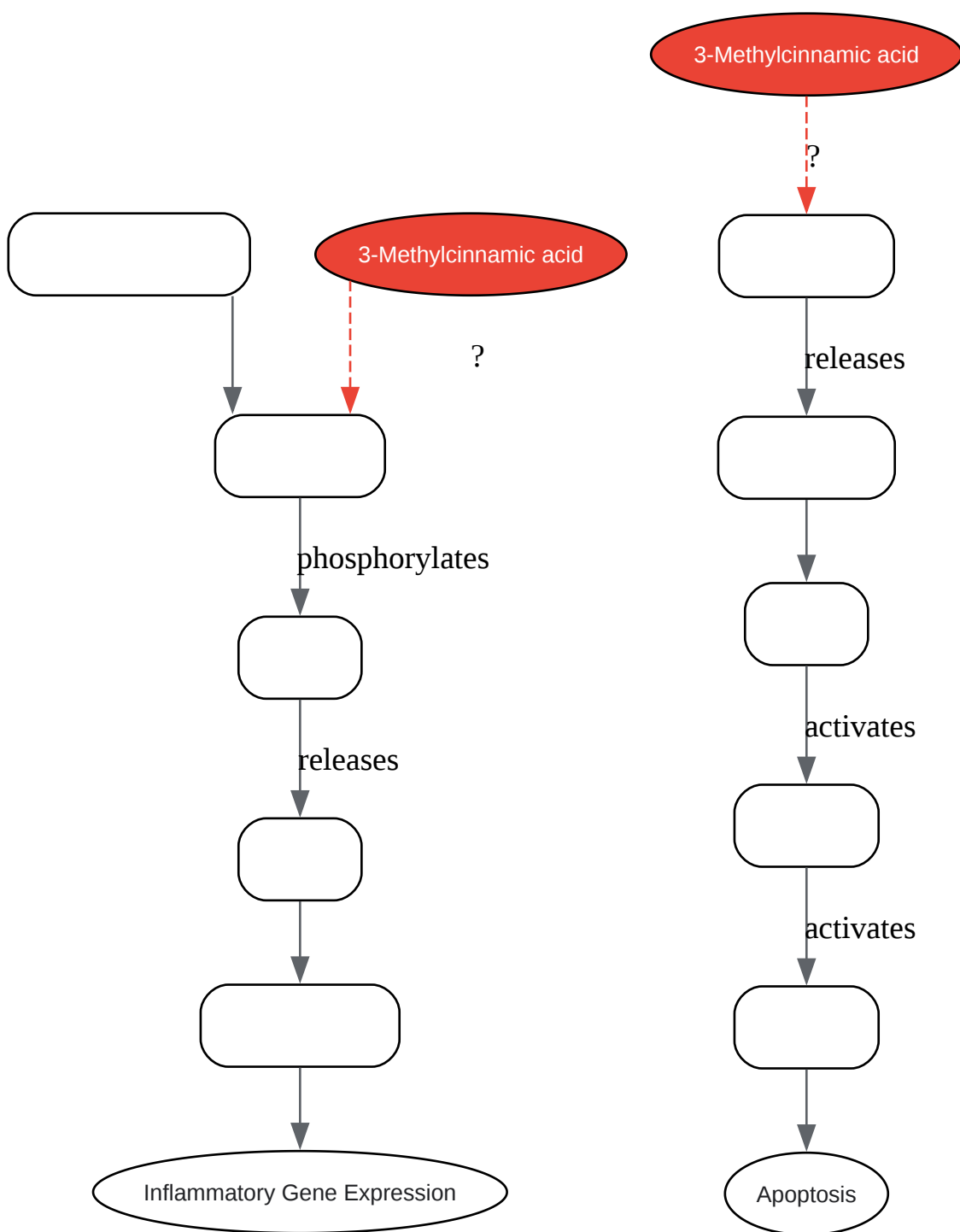
Compound	Microorganism	MIC (µg/mL)	Reference
Cinnamic Acid	Staphylococcus aureus	>5000	[1]
Cinnamic Acid	Escherichia coli	>5000	[1]
Cinnamic Acid	Mycobacterium tuberculosis H37Rv	250-675	[1]
Cinnamic Acid	Candida albicans	128	[2]

#### Experimental Protocols: Antimicrobial Susceptibility Testing (Broth Microdilution Method)

This protocol outlines a standard method for determining the Minimum Inhibitory Concentration (MIC) of a compound.

#### Workflow for MIC Determination





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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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